

Toxicological Profile of 3,4,5-Trimethylphenol: A Technical Guide

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Compound of Interest

Compound Name: *3,4,5-Trimethylphenol*

Cat. No.: *B1220615*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information for **3,4,5-Trimethylphenol**. A comprehensive toxicological profile for this specific isomer is not available in the public domain. Significant data gaps exist, particularly for chronic, reproductive, and developmental toxicity, as well as for a detailed understanding of its mechanism of action. The information provided herein is based on general classifications for hazardous substances and data on related phenolic compounds, and should be interpreted with caution. Further experimental studies are required to establish a complete and accurate toxicological profile.

Executive Summary

3,4,5-Trimethylphenol is a phenolic compound with limited available toxicological data. It is classified as a substance that causes severe skin burns and eye damage.^{[1][2]} Due to the lack of specific studies on **3,4,5-Trimethylphenol**, this guide also refers to the general toxicological properties of phenolic compounds to infer potential hazards. This document aims to provide a structured overview of the known information and highlight the existing data gaps to guide future research and ensure safe handling practices.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and in predicting its environmental fate and toxicological behavior.

Property	Value	Reference
CAS Number	527-54-8	
Molecular Formula	C9H12O	[2]
Molecular Weight	136.19 g/mol	[3]
Appearance	Solid	[4]
Melting Point	108-110 °C	
Boiling Point	248-249 °C	
Water Solubility	Insoluble in water	[1]
logP (o/w)	2.911 (estimated)	

Toxicological Data

A significant lack of quantitative toxicological data for **3,4,5-Trimethylphenol** necessitates a qualitative summary based on available safety data sheets and classifications.

Acute Toxicity

No specific LD50 (median lethal dose) or LC50 (median lethal concentration) values for **3,4,5-Trimethylphenol** are available. However, it is classified as causing severe skin burns and eye damage, indicating significant acute local toxicity upon contact.[\[1\]](#)[\[2\]](#) Ingestion is expected to cause severe swelling and damage to the gastrointestinal tract.[\[1\]](#)

Sub-chronic and Chronic Toxicity

There are no available studies on the sub-chronic or chronic toxicity of **3,4,5-Trimethylphenol**.

Carcinogenicity, Mutagenicity, and Genotoxicity

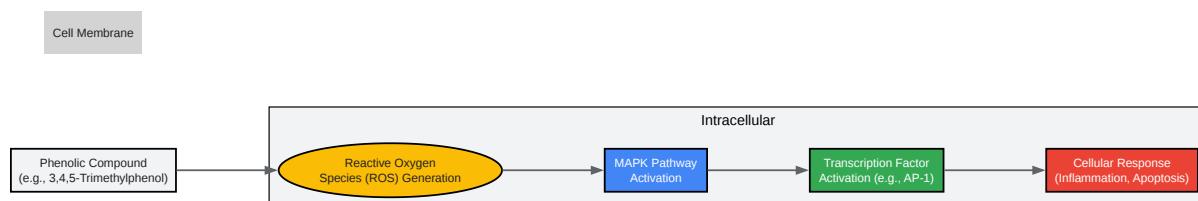
- Carcinogenicity: There is no information available regarding the carcinogenic potential of **3,4,5-Trimethylphenol**.[\[1\]](#)
- Mutagenicity and Genotoxicity: No mutagenic effects have been reported.[\[1\]](#) However, for the broader class of phenols, mixed results have been observed in genotoxicity studies.[\[5\]](#)[\[6\]](#)

Reproductive and Developmental Toxicity

There is no information available on the reproductive or developmental effects of **3,4,5-Trimethylphenol**.^[1] Studies on phenol, the parent compound, have suggested potential for developmental toxicity at high doses in animal models.^[7]

Mechanism of Action (Postulated)

The precise mechanism of action for **3,4,5-Trimethylphenol** has not been investigated. However, based on the known mechanisms of other phenolic compounds, it is plausible that its toxicity could be mediated through oxidative stress. Phenolic compounds can generate reactive oxygen species (ROS), which can lead to cellular damage and activate stress-related signaling pathways, such as the Mitogen-Activated Protein Kinase (MAPK) pathway.^[8]

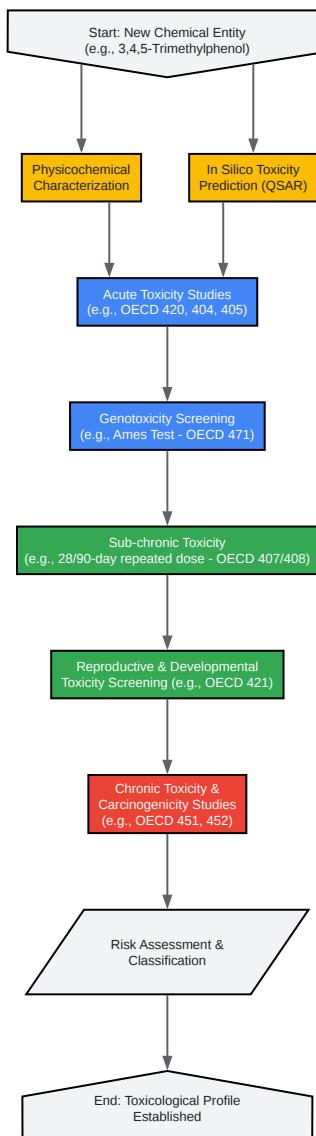


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Caption: Postulated signaling pathway for phenolic compounds.

Experimental Protocols

Due to the absence of specific toxicological studies on **3,4,5-Trimethylphenol**, detailed experimental protocols cannot be cited. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for toxicological assessments. A generalized workflow for a comprehensive toxicity assessment is presented below.



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Caption: A generalized workflow for comprehensive toxicity assessment.

Conclusion and Recommendations

The toxicological profile of **3,4,5-Trimethylphenol** is largely incomplete. Based on the available information, it should be handled as a corrosive material that can cause severe skin and eye damage. Professionals in research and drug development should exercise extreme caution and use appropriate personal protective equipment.

To address the significant data gaps, the following studies are recommended:

- Acute toxicity studies (oral, dermal, inhalation) to determine LD50 and LC50 values.
- In vitro genotoxicity assays (e.g., Ames test, micronucleus test).
- Repeated dose toxicity studies (28-day and 90-day) to identify target organs and establish No-Observed-Adverse-Effect Levels (NOAELs).
- Reproductive and developmental toxicity screening studies.
- Mechanistic studies to elucidate the specific pathways involved in its toxicity.

A comprehensive understanding of the toxicological profile of **3,4,5-Trimethylphenol** is crucial for its safe use and for the accurate assessment of its potential risks to human health and the environment.

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